

Stability issues with 4-oxononanoic acid in solution

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 4-Oxononanoic acid

CAS No.: 6064-52-4

Cat. No.: S702770

[Get Quote](#)

Chemical Profile: 4-Oxononanoic Acid

Property	Value
CAS Number	6064-52-4 [1] [2] [3]
Molecular Formula	C ₉ H ₁₆ O ₃ [1] [2] [3]
Molecular Weight	172.22 g/mol [1] [2]
Boiling Point	298.2 ± 13.0 °C (at 760 mmHg) [1]
Flash Point	148.4 ± 16.3 °C [1]
Density	1.0 ± 0.1 g/cm ³ [1]
Log P	1.63 [1]
Safety (H-Statements)	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled) [2]

Techniques for Investigating Stability

While direct protocols for **4-oxononanoic acid** are unavailable, the following established techniques are highly relevant for studying the stability of such compounds. You can adapt these methods to develop your own experimental protocols.

Ultra-High-Performance Liquid Chromatography (UPLC/UHPLC)

UPLC is ideal for separating and quantifying compounds in a mixture, making it excellent for detecting and measuring degradants in a main sample [4].

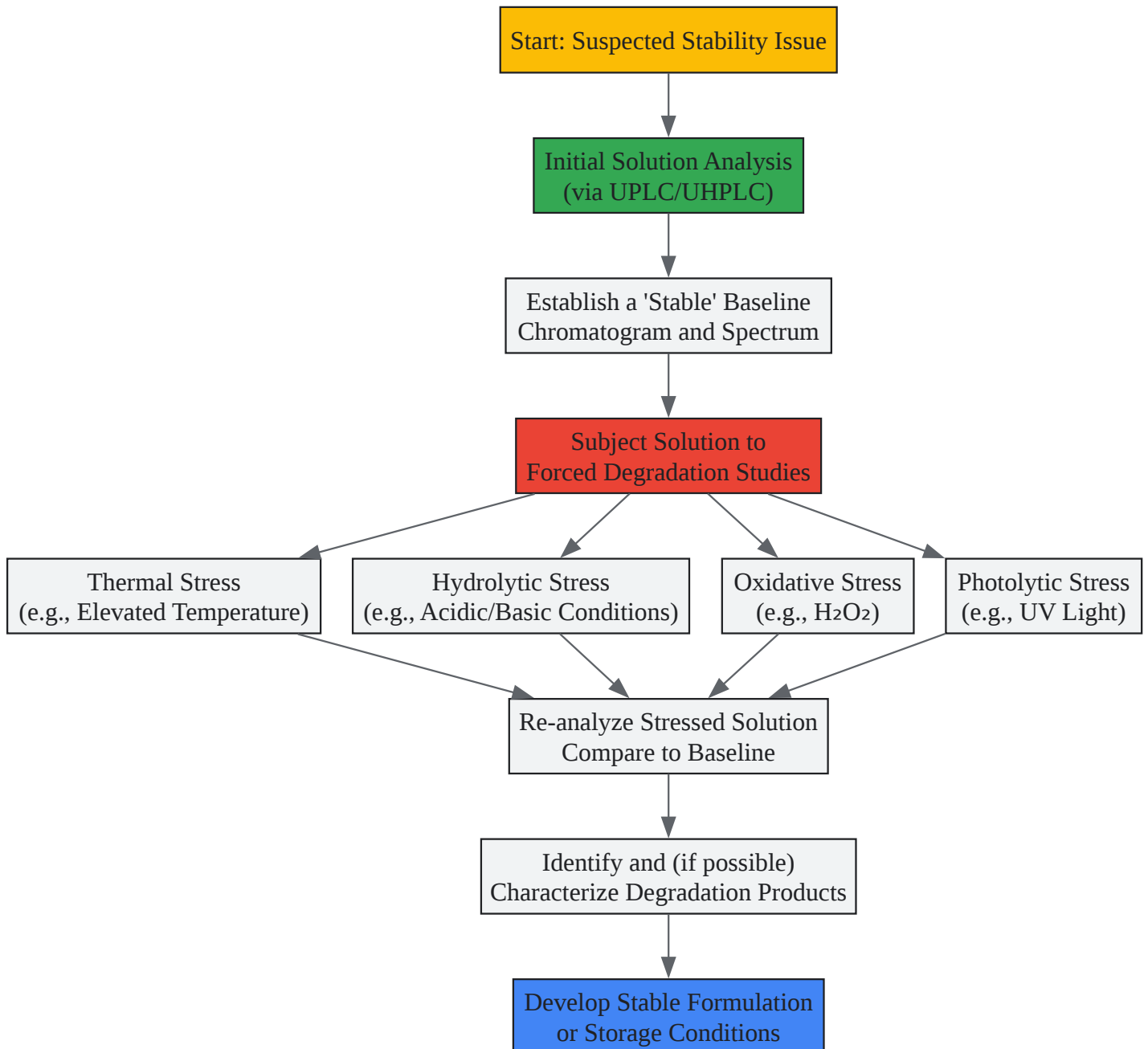
- **Principle:** Uses a pump to force a liquid solvent (mobile phase) containing your sample through a column packed with solid particles (stationary phase). Separation occurs based on how strongly the different components in your sample interact with this packing material [5].
- **Application:** You can inject a solution of **4-oxononanoic acid** and monitor its main peak over time under various stress conditions. The appearance of new peaks indicates the formation of degradation products [4].
- **Detection:** A common and sensitive method is a **Photodiode Array (PDA) detector**, which can scan for absorbance in the UV range, often at low wavelengths (e.g., 210 nm) for organic acids [4].

UV-Vis Spectroscopy

This technique measures how much light a sample absorbs. It's useful for tracking changes in concentration or the formation of chromophores over time [6].

- **Principle:** A sample is exposed to a range of UV or visible light wavelengths. The amount of light absorbed at specific wavelengths is related to the sample's composition and concentration [6].
- **Application:** You can track the absorbance of a **4-oxononanoic acid** solution at a specific wavelength over time. A change in absorbance can signal degradation. For quantification, **Beer-Lambert's Law** is used, which relates absorbance to concentration [6].
- **Sample Handling:** Since **4-oxononanoic acid** may be analyzed in organic solvents, ensure you use quartz cuvettes, as plastic or glass can absorb UV light and interfere with readings [6].

The workflow below summarizes a logical approach to troubleshooting stability issues using these techniques.



[Click to download full resolution via product page](#)

Suggested FAQs for Your Technical Center

Here are some hypothetical questions and answers that you could include, based on general principles and the information available.

- **Q1: What are the likely degradation pathways for 4-oxononanoic acid?**
 - **A:** While specific studies are lacking, common pathways for similar keto-acids include hydrolysis of the carboxylic acid group, oxidation of the ketone moiety, and possible ring formation via internal reactions. Forced degradation studies are needed to confirm.
- **Q2: What is the recommended storage condition for 4-oxononanoic acid solutions?**
 - **A:** The solid should be stored sealed in a dry environment at room temperature [2]. For solutions, it is best to determine stability empirically. General good practice includes storing solutions in opaque, tightly sealed containers under inert atmosphere (e.g., nitrogen) and at low temperatures (e.g., -20°C), especially for long-term storage.
- **Q3: Which analytical technique is best for monitoring its stability?**
 - **A:** A combination of UPLC (for separating and quantifying degradants) and UV-Vis spectroscopy (for quick concentration checks and stability indicating parameter tracking) is highly effective [6] [4].
- **Q4: Are there any known safety concerns?**
 - **A:** Yes. The safety data indicates it is harmful if swallowed, in contact with skin, or inhaled. Always consult the full Safety Data Sheet (SDS) and wear appropriate personal protective equipment (PPE) when handling [2] [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 4 | CAS#:6064-52-4 | Chemsrsc Oxononanoic acid [chemsrc.com]
2. 6064-52-4|4-Oxononanoic acid [bldpharm.com]
3. SDS of 4 - Oxononanoic , Acid , CAS... - chemBlink Safety Data Sheets [chemblink.com]

4. A Validated Ultra- High -Pressure Liquid Method for... Chromatography [juniperpublishers.com]

5. - high performance liquid chromatography hplc [chemguide.co.uk]

6. - UV Spectroscopy: Principle, Strengths and... | Technology Networks Vis
[technologynetworks.com]

To cite this document: Smolecule. [Stability issues with 4-oxononanoic acid in solution]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b702770#stability-issues-with-4-oxononanoic-acid-in-solution]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com